

1-(5-Fluoropyridin-2-YL)ethanamine CAS number lookup

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(5-Fluoropyridin-2-YL)ethanamine

Cat. No.: B1398712

[Get Quote](#)

An In-Depth Technical Guide to **1-(5-Fluoropyridin-2-yl)ethanamine**: Synthesis, Properties, and Applications in Drug Discovery

Introduction

1-(5-Fluoropyridin-2-yl)ethanamine is a pivotal chiral building block in modern medicinal chemistry. The strategic incorporation of a fluorine atom onto the pyridine ring significantly influences the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable scaffold for the development of novel therapeutics.^[1] This guide provides a comprehensive overview of **1-(5-fluoropyridin-2-yl)ethanamine**, focusing on its chemical identity, synthesis methodologies—with a particular emphasis on stereoselective techniques—and its critical role as a key intermediate in the synthesis of targeted therapies, most notably kinase inhibitors. For researchers and drug development professionals, understanding the nuances of this compound is essential for leveraging its full potential in creating next-generation pharmaceuticals.

Physicochemical Properties and Identification

Accurate identification of **1-(5-fluoropyridin-2-yl)ethanamine** is fundamental for its application in research and development. The compound exists as a racemic mixture and as distinct stereoisomers, each with a unique Chemical Abstracts Service (CAS) number.

Identifier	Value	Source
Chemical Name	1-(5-Fluoropyridin-2-yl)ethanamine	ChemScene[2]
CAS Number (Racemate)	915720-57-9	ChemScene, ChemWhat[2][3]
CAS Number ((S)-enantiomer)	905587-15-7	BLDpharm, ChemicalBook[4] [5]
CAS Number ((R)-enantiomer dihydrochloride)	1909287-34-8	Advanced ChemBlocks[6]
Molecular Formula	C ₇ H ₉ FN ₂	ChemScene, ChemicalBook[2] [5]
Molecular Weight	140.16 g/mol	ChemScene, ChemicalBook[2] [5]
SMILES	<chem>CC(N)C1=NC=C(F)C=C1</chem>	ChemScene[2]

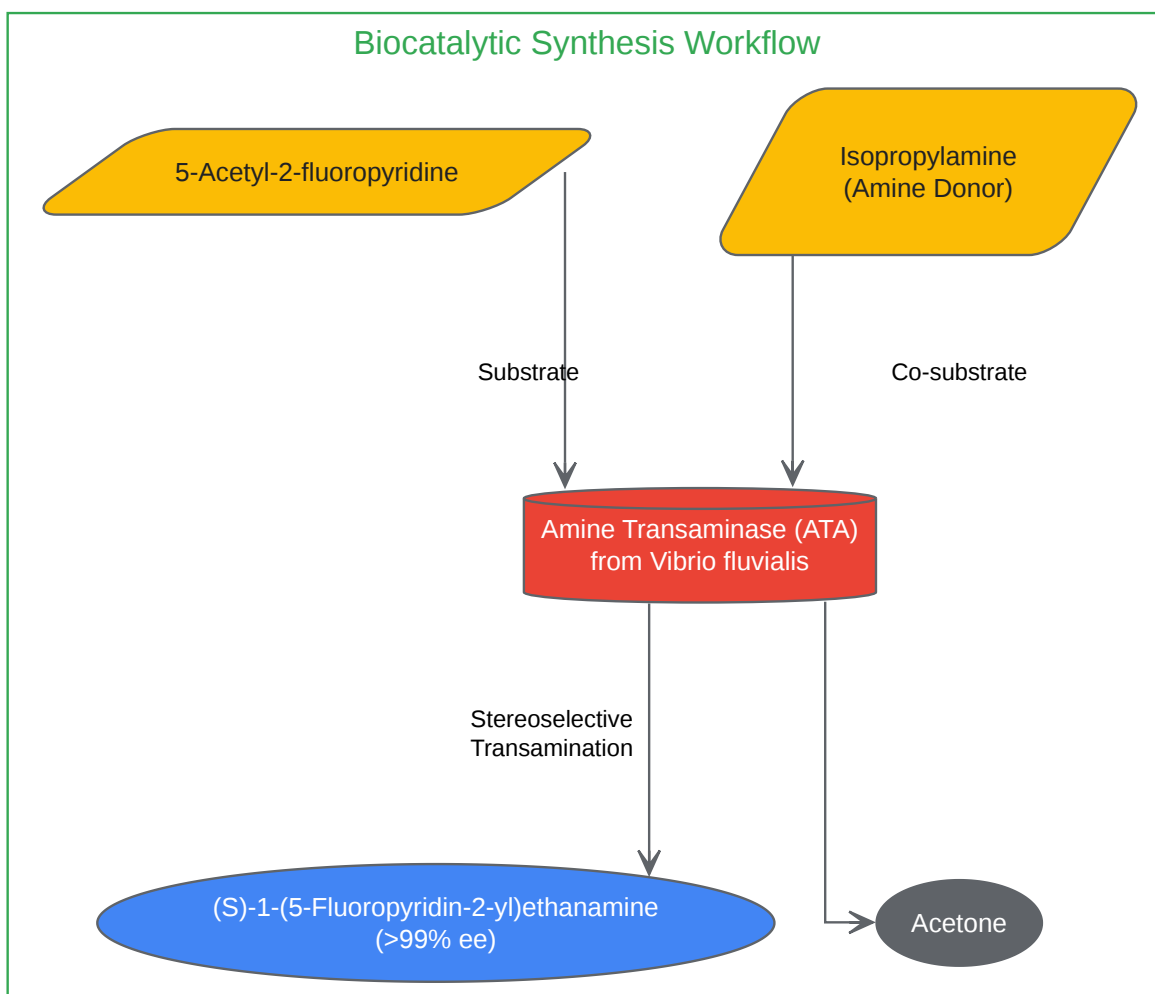
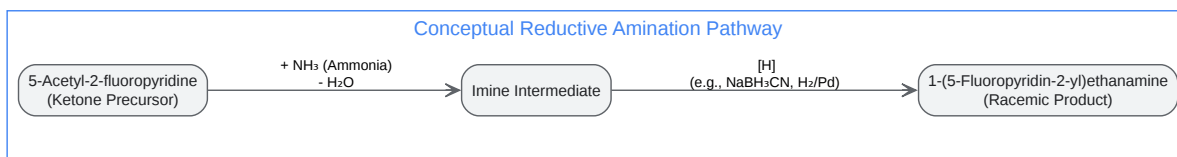
Physical and Safety Data	Value	Source
Boiling Point	182.8 ± 25.0 °C at 760 mmHg	ChemicalBook[5][7]
Storage Conditions	Store in freezer (-20°C), under inert atmosphere, and protected from light.	BLDpharm, ChemicalBook[4] [5]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).	ChemicalBook[5]

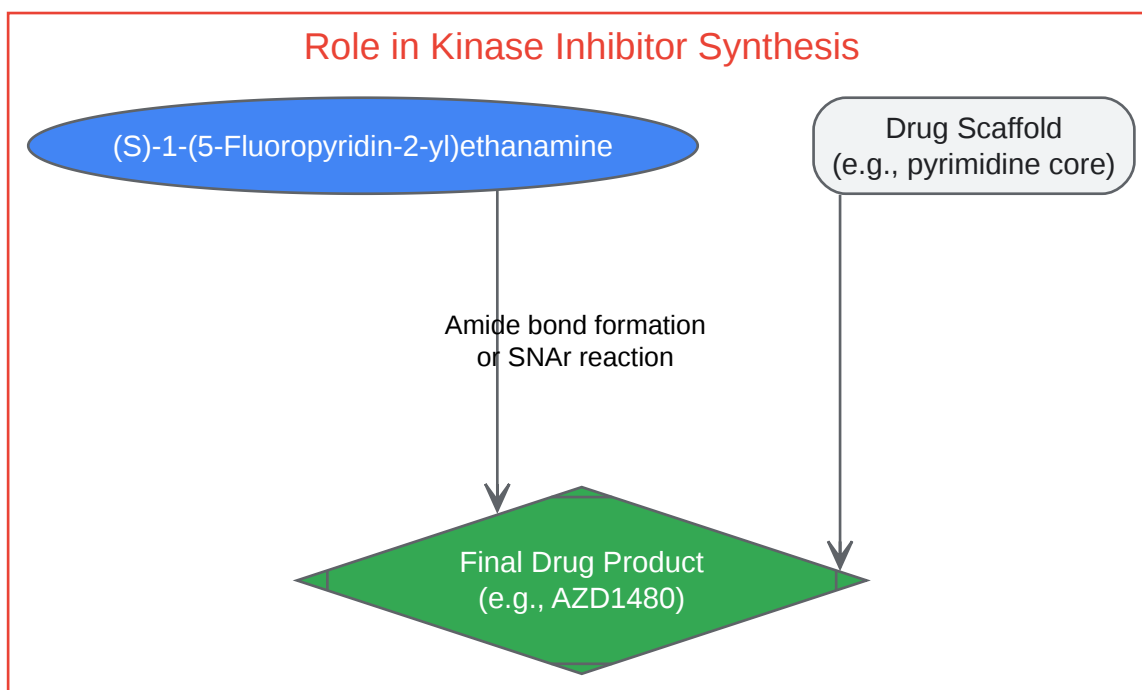
Synthesis and Stereoselective Methodologies

The synthesis of **1-(5-fluoropyridin-2-yl)ethanamine**, particularly its enantiomerically pure forms, is a subject of significant interest due to the stereospecific requirements of many of its downstream applications. Both traditional chemical synthesis and modern biocatalytic methods are employed.

Conceptual Chemical Synthesis Pathway

A plausible synthetic route to the racemic amine begins with a suitable fluoropyridine precursor, such as 5-acetyl-2-fluoropyridine. This ketone can undergo reductive amination to yield the target compound. The choice of reducing agent and reaction conditions is critical to optimize yield and minimize side reactions.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Perfluoropyridine: Discovery, Chemistry, and Applications in Polymers and Material Science | MDPI [mdpi.com]
- 2. chemscene.com [chemscene.com]
- 3. chemwhat.com [chemwhat.com]
- 4. 905587-15-7|(S)-1-(5-Fluoropyridin-2-yl)ethanamine|BLD Pharm [bldpharm.com]
- 5. S)-1-(5-fluoropyridin-2-yl)ethanaMine | 905587-15-7 [amp.chemicalbook.com]
- 6. (R)-1-(5-fluoropyridin-2-yl)ethanamine dihydrochloride 95.00% | CAS: 1909287-34-8 | AChemBlock [achemblock.com]
- 7. S)-1-(5-fluoropyridin-2-yl)ethanaMine | 905587-15-7 [amp.chemicalbook.com]

- To cite this document: BenchChem. [1-(5-Fluoropyridin-2-YL)ethanamine CAS number lookup]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1398712#1-5-fluoropyridin-2-yl-ethanamine-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com